

# Essential Safety and Disposal Guidance for Aconitic Acid, Triallyl Ester

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## Compound of Interest

Compound Name: Aconitic acid, triallyl ester

Cat. No.: B078717

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Immediate Action Advisory: Before proceeding with any handling or disposal of a substance identified as "Aconitic acid, triallyl ester," it is imperative to ascertain its specific chemical identity by locating the CAS (Chemical Abstracts Service) number on the product's label or its accompanying Safety Data Sheet (SDS). There is a significant discrepancy in the hazard information for substances with similar names, one of which is classified as acutely toxic.

## Critical Identification: Two Potential Substances

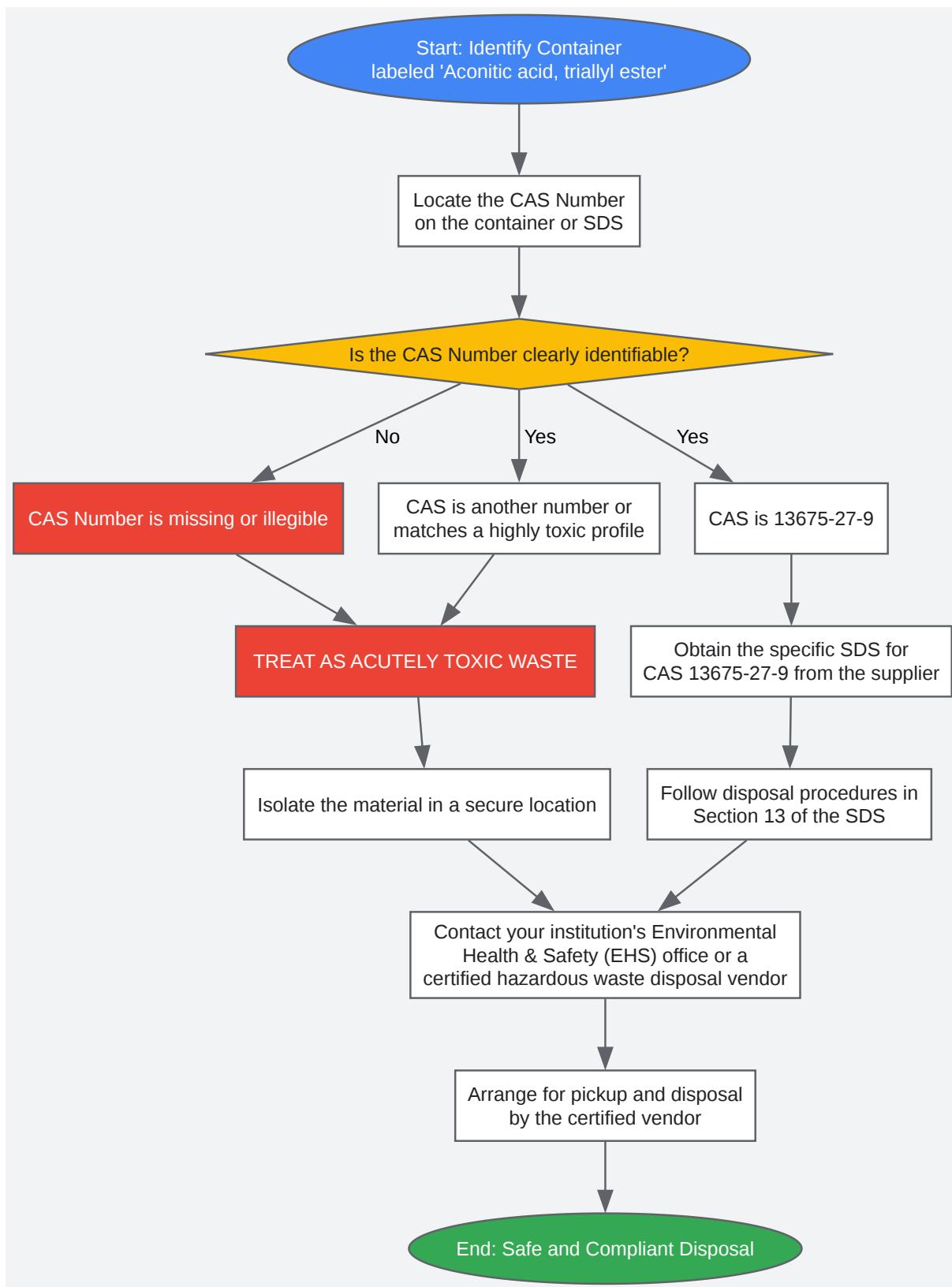
Research has identified at least two different substances that may be referred to as "Aconitic acid, triallyl ester" or "Triallyl Aconitate." The hazard profiles of these substances are vastly different, making correct identification essential for safe handling and disposal.

Parameter	Substance 1	Substance 2
Common Name	Triallyl Aconitate	Triallyl Aconitate
CAS Number	Not definitively identified, but associated with an SDS indicating high toxicity	13675-27-9
Reported Hazards	Fatal if swallowed or if inhaled	A complete Safety Data Sheet with hazard information was not located in the search.

Due to the severe hazard associated with one of the potential identities of this chemical, extreme caution is advised. If the CAS number on your container is not clearly identifiable, you must treat the substance as highly toxic.

## Disposal Decision Workflow

The following workflow provides a step-by-step guide to ensure the safe and compliant disposal of **"Aconitic acid, triallyl ester."**



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Caption: A decision-making workflow for the proper disposal of **Aconitic acid, triallyl ester**.

# Standard Operating Procedure for Disposal

The following is a general procedural outline. This must be adapted to the specific guidance provided in the Safety Data Sheet for your particular substance.

## 1. Assessment and Preparation:

- Confirm the CAS number of the "**Aconitic acid, triallyl ester**" you possess.
- Obtain and thoroughly review the corresponding Safety Data Sheet (SDS), paying close attention to Section 8 (Exposure Controls/Personal Protection) and Section 13 (Disposal Considerations).
- If the substance is the highly toxic variant or if the identity is unknown, immediately contact your institution's Environmental Health & Safety (EHS) department or a qualified hazardous waste disposal company for guidance.

## 2. Personal Protective Equipment (PPE):

- Wear appropriate PPE as specified in the SDS. This will likely include:
- Chemical-resistant gloves (e.g., nitrile).
- Safety glasses with side shields or chemical splash goggles.
- A lab coat or chemical-resistant apron.
- Closed-toe shoes.
- If the SDS indicates a respiratory hazard, use a NIOSH-approved respirator with the appropriate cartridges.

## 3. Waste Collection and Storage:

- The substance should be disposed of in its original container if possible, or in a new, compatible container that is in good condition.
- Ensure the container is tightly sealed to prevent leaks or spills.
- Label the waste container clearly with the full chemical name, CAS number, and all applicable hazard pictograms (e.g., "Toxic," "Hazardous to the Aquatic Environment").
- Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.

## 4. Professional Disposal:

- Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.

- All disposal must be conducted through your institution's EHS program or a licensed hazardous waste disposal contractor.
- Provide the disposal contractor with a copy of the Safety Data Sheet. They will ensure the waste is transported and disposed of in accordance with all local, state, and federal regulations.

This guidance is intended to provide a framework for the safe handling and disposal of **Aconitic acid, triallyl ester**. The user's primary responsibility is to identify the specific chemical they are working with and to follow the detailed instructions provided in the manufacturer's Safety Data Sheet.

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